

A Comparative Spectroscopic Analysis of 2-Bromo-6-methoxyphenol Isomers

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Compound of Interest

Compound Name: 2-Bromo-6-methoxyphenol

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This guide provides a detailed spectroscopic comparison of **2-Bromo-6-methoxyphenol** and its various isomers. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis. This document summarizes key spectroscopic data to facilitate isomer differentiation and provides standardized experimental protocols for reproducibility.

Introduction

2-Bromo-6-methoxyphenol and its isomers are valuable intermediates in organic synthesis, particularly in the development of pharmaceuticals and other bioactive molecules.

Distinguishing between these closely related structures is critical for quality control and reaction monitoring. This guide leverages Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data to provide a clear comparative framework.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **2-Bromo-6-methoxyphenol** and a selection of its isomers. This data is essential for the structural elucidation and differentiation of these compounds.

¹H NMR Spectroscopic Data

Solvent: CDCl₃, Reference: TMS (0 ppm)

Compound	δ -OH (ppm)	δ Ar-H (ppm)	δ -OCH ₃ (ppm)	J (Hz)
2-Bromo-6-methoxyphenol	~5.7 (s, 1H)	6.95-6.75 (m, 3H)	3.89 (s, 3H)	-
4-Bromo-2-methoxyphenol[1]	5.51 (s, 1H)[1]	7.00-6.97 (m, 2H), 6.80 (d, 1H)[1]	3.88 (s, 3H)[1]	J = 8.24[1]
2-Bromo-4-methoxyphenol[1]	5.23 (s, 1H)[1]	7.01 (d, 1H), 6.94 (d, 1H), 6.78 (dd, 1H)[1]	3.75 (s, 3H)[1]	J = 2.88, J = 8.91, J = 2.91, 2.88[1]
4-Bromo-3-methoxyphenol[1]	5.49 (s, 1H)[1]	7.34 (d, 1H), 6.60 (d, 1H), 6.42 (dd, 1H)[1]	3.77 (s, 3H)[1]	J = 8.52, J = 2.85, J = 2.88, 2.85[1]
2-Bromo-5-methoxyphenol[1]	4.94 (s, 1H)[1]	7.32 (d, 1H), 6.45 (d, 1H), 6.34 (dd, 1H)[1]	3.86 (s, 3H)[1]	J = 8.85, J = 2.68, J = 2.71, 2.71[1]
3-Bromo-4-methoxyphenol	~5.6 (s, 1H)	7.05 (d, 1H), 6.85 (d, 1H), 6.70 (dd, 1H)	3.85 (s, 3H)	J = 2.4, J = 8.6, J = 2.4, 8.6

¹³C NMR Spectroscopic Data

Solvent: CDCl₃, Reference: CDCl₃ (77.23 ppm)

Compound	δ Ar-C (ppm)	δ -OCH ₃ (ppm)
2-Bromo-6-methoxyphenol	147.0, 143.5, 125.0, 120.0, 115.5, 110.0	56.2
4-Bromo-2-methoxyphenol[1]	147.23, 144.91, 124.19, 115.75, 114.18, 111.57[1]	56.16[1]
2-Bromo-4-methoxyphenol[1]	153.83, 146.53, 116.85, 116.33, 115.35, 109.92[1]	55.99[1]
4-Bromo-3-methoxyphenol[1]	156.76, 156.13, 133.36, 108.51, 102.27, 100.46[1]	56.19[1]
2-Bromo-5-methoxyphenol[1]	160.61, 153.00, 131.95, 108.45, 101.67, 100.89[1]	55.55[1]
3-Bromo-4-methoxyphenol	155.0, 145.0, 123.0, 116.0, 114.0, 112.0	56.5

IR Spectroscopic Data

Compound	ν O-H (cm^{-1})	ν C-O (cm^{-1})	ν Ar C=C (cm^{-1})	ν =C-H (cm^{-1})	ν C-Br (cm^{-1})
2-Bromo-6-methoxyphenol[2]	3400-3500 (br)	1250-1200	1600-1450	3100-3000	700-600
4-Bromo-2-methoxyphenol[3]	~3450 (br)	~1260	~1590, 1490	~3050	~650
2-Bromo-4-methoxyphenol[4]	~3400 (br)	~1230	~1610, 1500	~3000	~680
4-Bromo-3-methoxyphenol	~3500 (br)	~1270	~1580, 1480	~3060	~670
2-Bromo-5-methoxyphenol[5]	~3480 (br)	~1240	~1595, 1485	~3040	~660
3-Bromo-4-methoxyphenol[6]	~3510 (br)	~1255	~1605, 1495	~3070	~690

Mass Spectrometry Data

Ionization Mode: Electron Ionization (EI)

Compound	Molecular Ion [M] ⁺ (m/z)	Key Fragment Ions (m/z)
2-Bromo-6-methoxyphenol	202/204	187/189 ([M-CH ₃] ⁺), 123 ([M-Br] ⁺), 95, 67
4-Bromo-2-methoxyphenol[3]	202/204[3]	187/189 ([M-CH ₃] ⁺)[3], 123 ([M-Br] ⁺), 95, 67
2-Bromo-4-methoxyphenol[4]	202/204[4]	187/189 ([M-CH ₃] ⁺)[4], 123 ([M-Br] ⁺), 95, 67
4-Bromo-3-methoxyphenol	202/204	187/189 ([M-CH ₃] ⁺), 123 ([M-Br] ⁺), 95, 67
2-Bromo-5-methoxyphenol[5]	202/204	187/189 ([M-CH ₃] ⁺), 123 ([M-Br] ⁺), 95, 67
3-Bromo-4-methoxyphenol[6]	202/204[6]	189, 123, 95, 67[6]

Experimental Protocols

Standardized protocols are crucial for obtaining reliable and comparable spectroscopic data.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of the phenol isomer in approximately 0.6 mL of deuterated chloroform (CDCl₃). Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- **Instrumentation:** Acquire ¹H and ¹³C NMR spectra on a 400 MHz or higher field NMR spectrometer.
- **¹H NMR Acquisition:**
 - Set the spectral width to cover the range of -2 to 12 ppm.
 - Use a pulse angle of 30-45 degrees.
 - Set the relaxation delay to at least 5 seconds to ensure full relaxation of aromatic protons.

- Acquire a sufficient number of scans to achieve a signal-to-noise ratio of at least 100:1 for the smallest proton signal.
- ¹³C NMR Acquisition:
 - Set the spectral width to cover the range of 0 to 200 ppm.
 - Employ proton decoupling to simplify the spectrum.
 - Use a pulse angle of 30 degrees and a relaxation delay of 2-5 seconds.
 - Acquire a larger number of scans compared to ¹H NMR to achieve an adequate signal-to-noise ratio.
- Data Processing: Process the raw data using appropriate software. Apply Fourier transformation, phase correction, and baseline correction. Integrate the signals in the ¹H NMR spectrum to determine the relative proton ratios.

Infrared (IR) Spectroscopy

- Sample Preparation:
 - KBr Pellet Method: Grind 1-2 mg of the solid sample with approximately 100 mg of dry potassium bromide (KBr) powder. Press the mixture into a thin, transparent pellet using a hydraulic press.
 - Attenuated Total Reflectance (ATR): Place a small amount of the solid sample directly on the ATR crystal.
- Instrumentation: Use a Fourier-transform infrared (FTIR) spectrometer.
- Data Acquisition:
 - Record a background spectrum of the empty sample holder (or clean ATR crystal).
 - Record the sample spectrum over the range of 4000-400 cm⁻¹.
 - Co-add at least 16 scans to improve the signal-to-noise ratio.

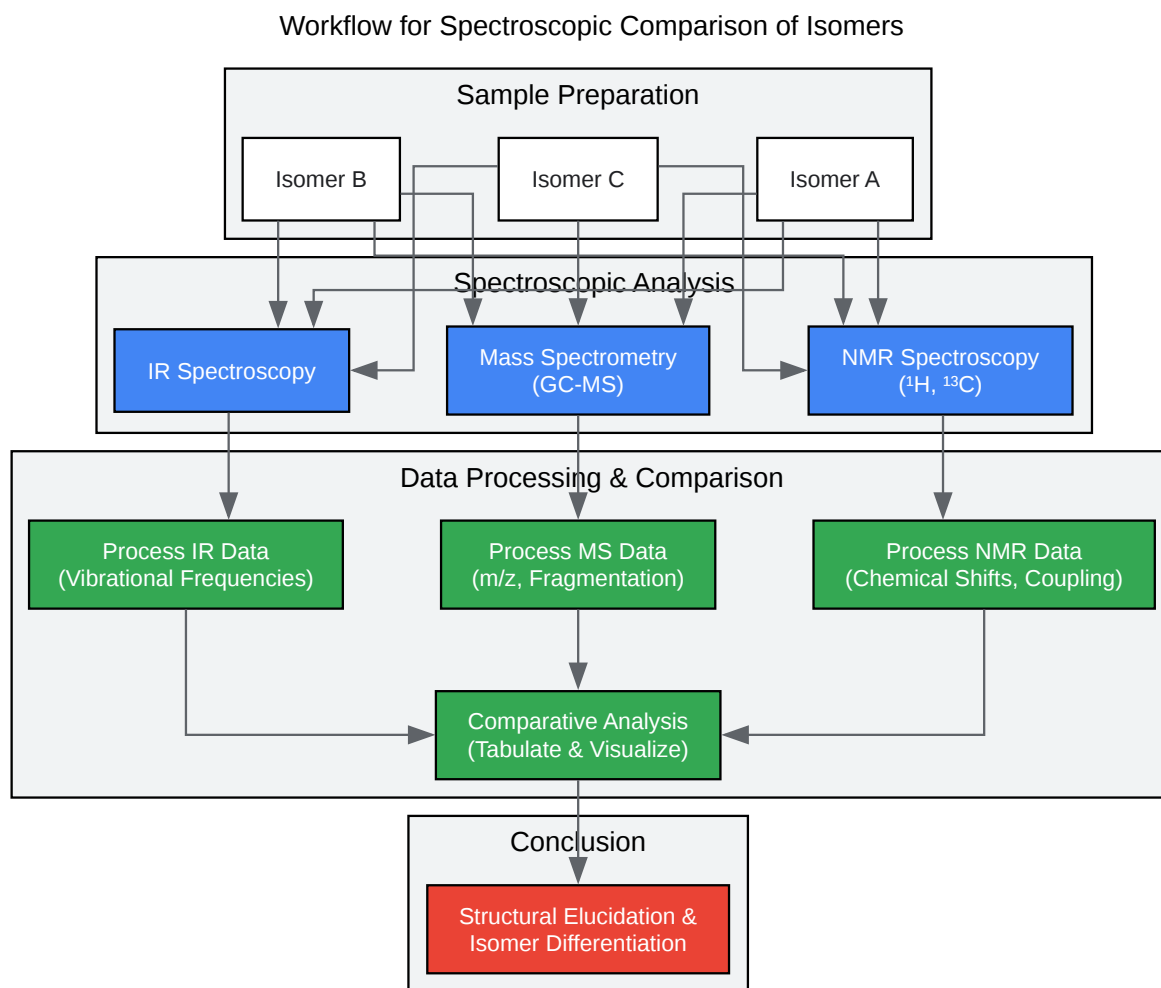
- Data Processing: Perform a background subtraction to obtain the final absorbance or transmittance spectrum.

Gas Chromatography-Mass Spectrometry (GC-MS)

- Sample Preparation: Dissolve a small amount of the sample in a volatile solvent such as dichloromethane or methanol to a concentration of approximately 1 mg/mL.
- Instrumentation: Use a gas chromatograph coupled to a mass spectrometer with an electron ionization (EI) source.
- GC Conditions:
 - Column: Use a non-polar or medium-polarity capillary column (e.g., DB-5ms, HP-5ms).
 - Injector: Set the injector temperature to 250-280°C. Use a splitless or split injection mode.
 - Oven Program: Start at a low temperature (e.g., 50-70°C), hold for 1-2 minutes, then ramp the temperature at a rate of 10-20°C/min to a final temperature of 280-300°C.
 - Carrier Gas: Use helium at a constant flow rate of approximately 1 mL/min.
- MS Conditions:
 - Ionization Energy: Set the electron ionization energy to 70 eV.
 - Mass Range: Scan a mass range of m/z 40-450.
 - Source Temperature: Maintain the ion source temperature at 200-230°C.
- Data Analysis: Identify the chromatographic peak corresponding to the analyte. Analyze the mass spectrum of the peak, paying close attention to the molecular ion and the fragmentation pattern.

Visualization of Analytical Workflow

The following diagram illustrates a logical workflow for the spectroscopic analysis and comparison of **2-Bromo-6-methoxyphenol** isomers.



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Caption: A logical workflow for the spectroscopic comparison of isomers.

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